

# Application Notes and Protocols: Btg 502 in Competitive Binding Assays with Batrachotoxin (BTX)

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## Compound of Interest

Compound Name: *Btg 502*

Cat. No.: *B1667963*

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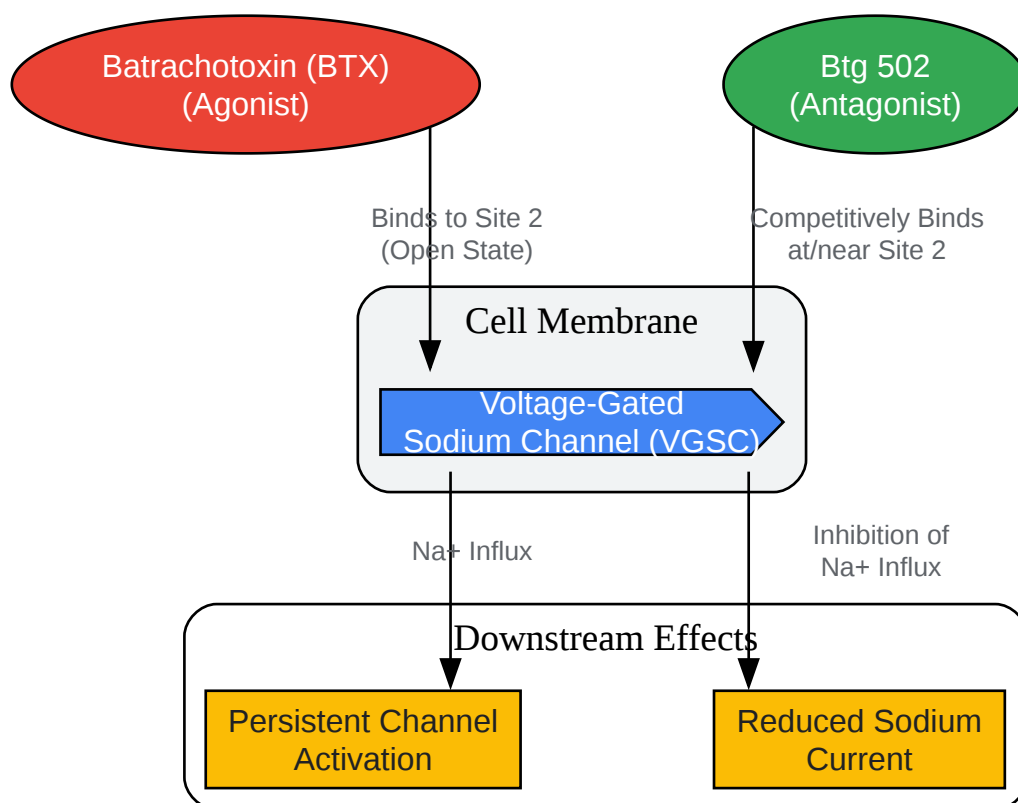
For Researchers, Scientists, and Drug Development Professionals

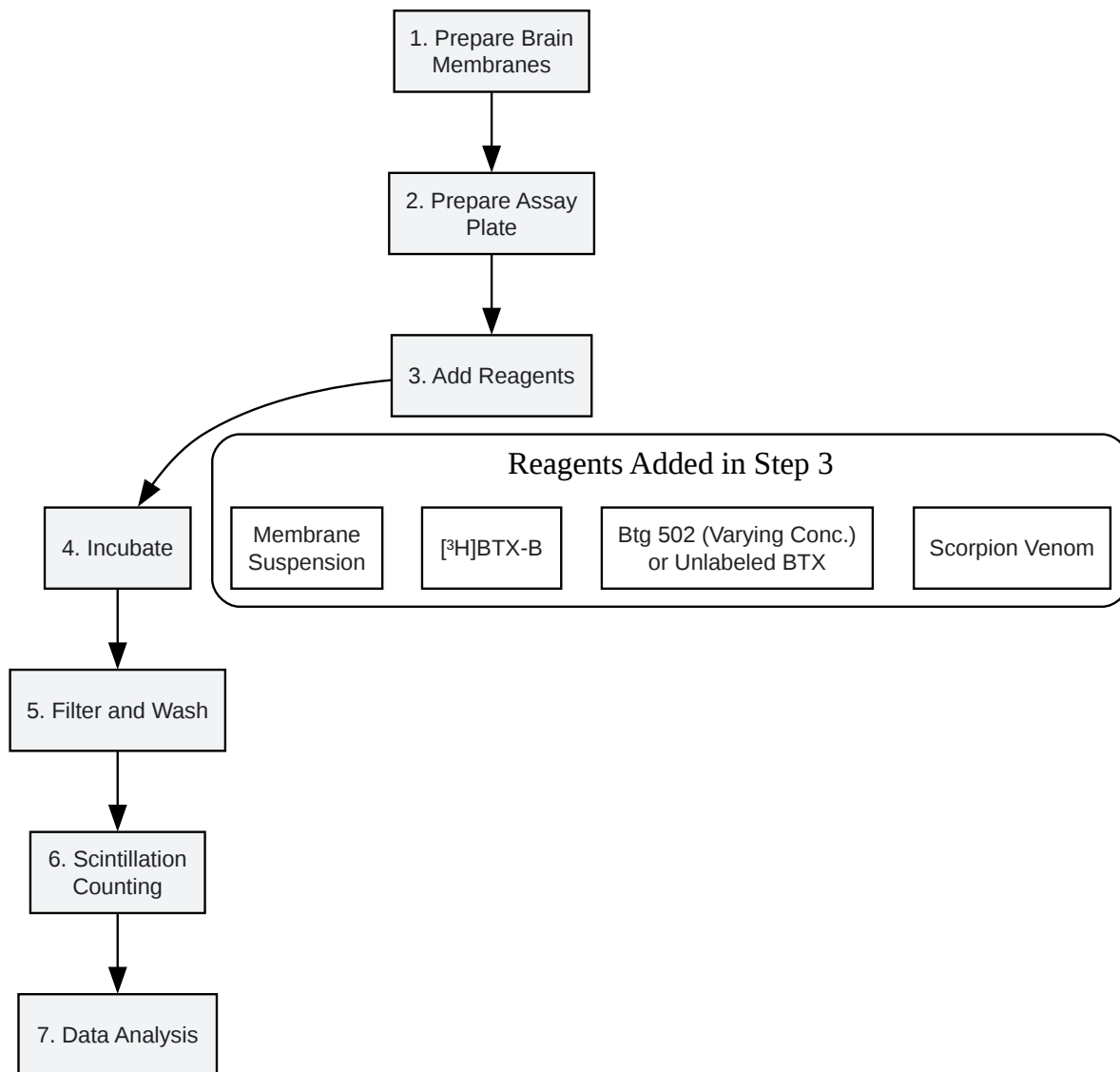
## Introduction

**Btg 502** is an N-alkylamide insecticide that has been identified as a modulator of voltage-gated sodium channels (VGSCs). These channels are critical for the initiation and propagation of action potentials in excitable cells, making them a key target for insecticides and therapeutics. Batrachotoxin (BTX), a potent steroidal alkaloid neurotoxin, is a well-characterized activator of VGSCs that binds to site 2 within the inner pore of the channel. **Btg 502** has been shown to antagonize the effects of BTX, suggesting a competitive or allosteric interaction at a shared or overlapping binding site.[1][2] This document provides detailed application notes and protocols for characterizing the competitive binding of **Btg 502** with BTX at voltage-gated sodium channels using radioligand binding assays.

## Signaling Pathway and Mechanism of Action

Voltage-gated sodium channels are transmembrane proteins that undergo conformational changes in response to changes in membrane potential, leading to channel opening and closing. BTX binds to the open state of the channel, causing it to remain persistently activated. [3] **Btg 502**, on the other hand, acts as an antagonist at the BTX binding site, reducing the sodium current.[1] The binding site for **Btg 502** overlaps with that of both BTX and pyrethroid insecticides, suggesting a complex interaction within the channel pore.[2]





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## References

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- 2. Batrachotoxin, pyrethroids, and BTG 502 share overlapping binding sites on insect sodium channels - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Voltage-Gated Sodium Channels as Insecticide Targets - PMC [pmc.ncbi.nlm.nih.gov]
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